

CalFluor 555 Azide: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: CalFluor 555 Azide

Cat. No.: B12371884

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **CalFluor 555 Azide**, a fluorogenic probe essential for sensitive biomolecule detection. The information is compiled to assist researchers in optimizing their experimental workflows and ensuring the integrity of their results.

Core Properties of CalFluor 555 Azide

CalFluor 555 Azide is a fluorogenic dye that remains non-fluorescent until it participates in a copper-catalyzed or metal-free click reaction with an alkyne.^{[1][2][3][4]} This property is highly advantageous for imaging in environments where the removal of unreacted fluorescent probes is challenging, as it significantly reduces background signal.^[3] Upon reaction, the dye exhibits strong fluorescence with excitation and emission maxima around 561 nm and 583 nm, respectively.

Solubility Profile

The solubility of **CalFluor 555 Azide** is a critical factor for its effective use in various experimental settings. The following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Readily soluble. It is often the recommended solvent for preparing stock solutions.	
Water	Soluble. Some suppliers note it is water-soluble, which is beneficial for biological applications.	
Dimethylformamide (DMF)	May be used as an alternative solvent.	
Ethanol	May be used as an alternative solvent.	

For in vivo studies where aqueous solubility may be limited, the following formulations can be considered.

Formulation	Components
Oral Formulation 1	Suspension in 0.5% Carboxymethyl cellulose (CMC) Na
Oral Formulation 2	Dissolved in PEG400
Oral Formulation 3	Suspension in 0.2% Carboxymethyl cellulose
Oral Formulation 4	Dissolved in 0.25% Tween 80 and 0.5% Carboxymethyl cellulose
Injection Formulation (DMSO/Corn oil)	10% DMSO and 90% Corn oil
Injection Formulation (DMSO/PEG300/Tween 80/H ₂ O)	A mixture of DMSO, PEG300, Tween 80, and ddH ₂ O

Stability and Storage Recommendations

Proper storage is crucial for maintaining the chemical integrity and performance of **CalFluor 555 Azide**.

Condition	Recommendation	Duration	Reference
Powder Form			
Long-term Storage	Store at -20°C.	Up to 3 years	
Store in a dry, cool, and well-ventilated place.			
Desiccate to protect from moisture.			
Avoid prolonged exposure to light.			
Short-term Storage	Can be stored at 4°C.	Up to 2 years	
Shipping	Shipped at ambient temperature.		
In Solvent			
Stock Solutions	Store at -80°C.	Not specified	

Experimental Protocols

Preparation of Stock Solutions

A general protocol for preparing a stock solution of **CalFluor 555 Azide** is as follows:

- Bring the vial of **CalFluor 555 Azide** powder to room temperature before opening.
- Add a sufficient volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).
- Vortex briefly to ensure the powder is fully dissolved.
- Store the stock solution at -80°C, protected from light and moisture.

General Protocol for Copper-Catalyzed Click Chemistry (CuAAC) Labeling in Fixed Cells

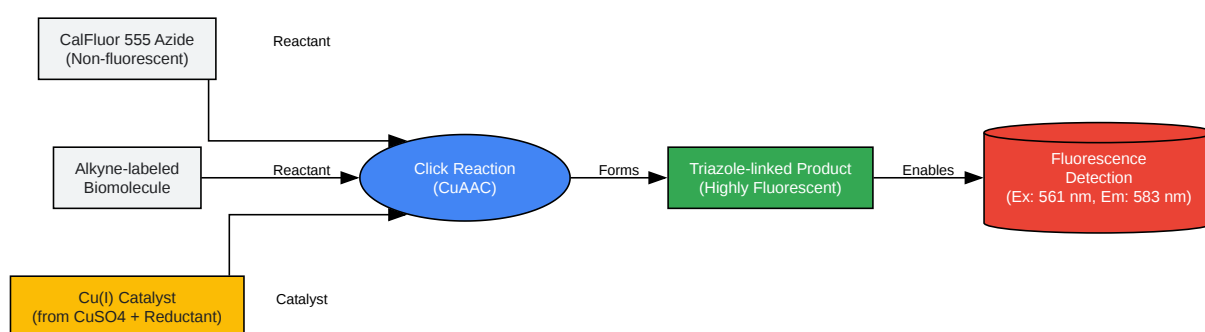
This protocol is adapted from a study utilizing CalFluor probes for visualizing alkyne-labeled biomolecules.

- Cell Fixation and Permeabilization:
 - Fix cells that have been metabolically labeled with an alkyne-containing substrate (e.g., EdU) with an appropriate fixative (e.g., 4% paraformaldehyde).
 - Permeabilize the cells with a detergent-based buffer (e.g., 0.5% Triton™ X-100 in PBS).
 - Wash the cells with PBS.
- Click Reaction Cocktail Preparation:
 - Prepare the click reaction cocktail immediately before use. The final concentrations of the components in the reaction volume are critical.
 - **CalFluor 555 Azide**: 1-10 μM
 - Copper(II) Sulfate (CuSO_4): 1 mM
 - Copper Ligand (e.g., TBTA): 100 μM
 - Reducing Agent (e.g., Sodium Ascorbate): 2 mM (prepare fresh)
 - Protein (e.g., BSA): 0.1 mg/mL (to reduce non-specific binding)
- Labeling Procedure:
 - Add the click reaction cocktail to the fixed and permeabilized cells.
 - Incubate for 30-60 minutes at room temperature, protected from light.
 - At higher concentrations of the probe, a single wash step with PBS may be necessary to reduce any background fluorescence.

- Imaging:
 - Mount the coverslips and image the cells using a fluorescence microscope with appropriate filters for the Cy3/TRITC channel.

Visualizations

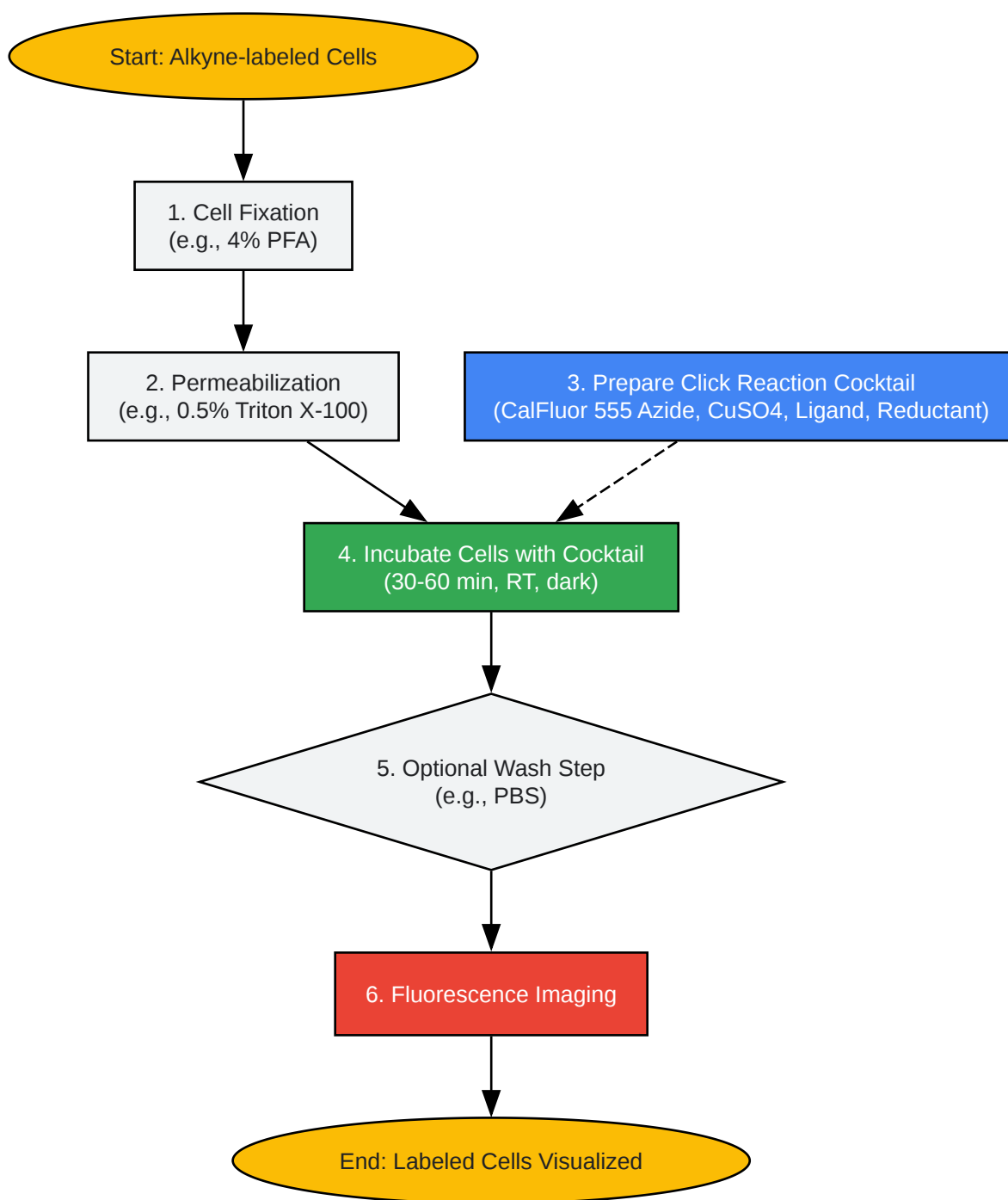
Logical Workflow for CalFluor 555 Azide Activation



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Caption: Workflow of **CalFluor 555 Azide** activation via Click Chemistry.

Experimental Workflow for Cellular Labeling



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Caption: Protocol for labeling cells with **CalFluor 555 Azide**.

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